

Carboxymethyl Ethylxanthate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Carboxymethyl ethylxanthate

CAS No.: 25554-84-1

Cat. No.: B1265919

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Introduction

Carboxymethyl ethylxanthate (CME) is an organosulfur compound belonging to the xanthate family of chemicals. Xanthates are salts and esters of xanthic acid. CME is distinguished by the presence of a carboxymethyl group, which enhances its solubility and reactivity in comparison to simpler xanthates.^[1] This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **carboxymethyl ethylxanthate**, with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical Structure and Identification

The chemical structure of **carboxymethyl ethylxanthate** features an ethyl group attached to a dithiocarbonate, which is further functionalized with a carboxymethyl group.

Chemical Structure:

Identifiers and Descriptors:

Property	Value	Reference
IUPAC Name	2-(ethoxycarbonothioyl)sulfanylacetic acid	[1]
CAS Number	25554-84-1	[1][2][3]
Molecular Formula	C5H8O3S2	[1][3]
Molecular Weight	180.25 g/mol	[2]
Canonical SMILES	CCOC(=S)SCC(=O)O	[1]
InChI Key	CZLONQRTHUAGMG-UHFFFAOYSA-N	[1]

Physicochemical Properties

While specific experimental data for the physicochemical properties of pure **carboxymethyl ethylxanthate** are not readily available in the reviewed literature, the properties of the closely related sodium ethylxanthate can provide some insight. The introduction of the carboxymethyl group is expected to increase the polarity and water solubility compared to sodium ethylxanthate.

Physicochemical Properties of Related Xanthates:

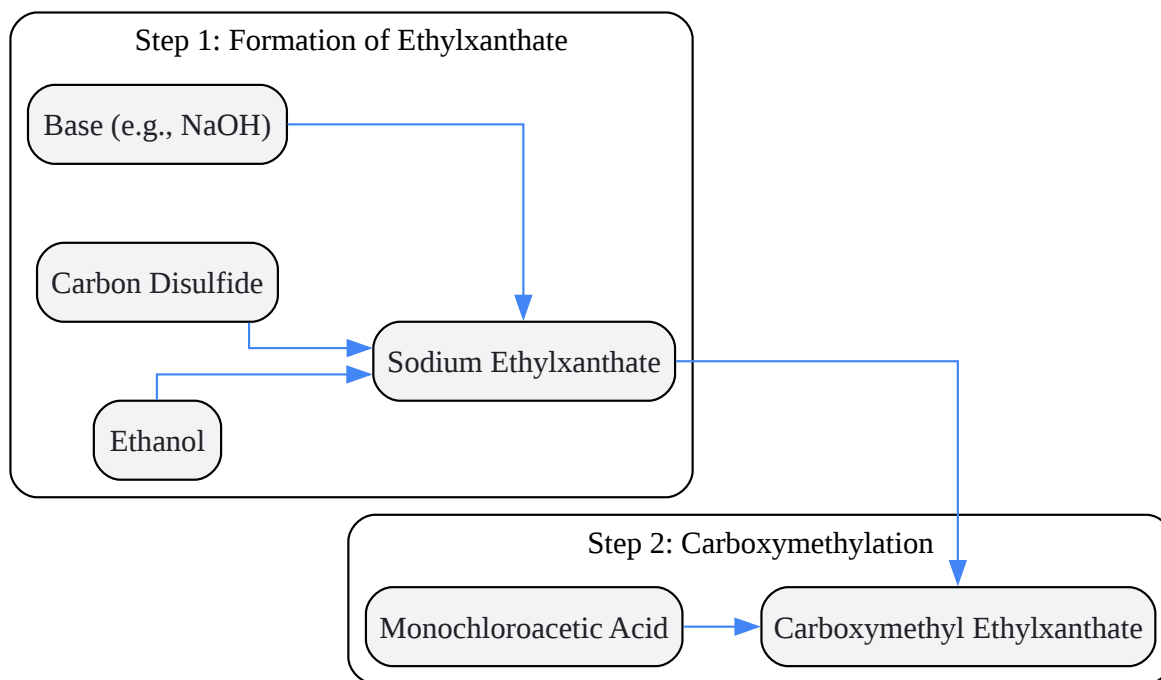
Property	Value (for Sodium Ethylxanthate)	Reference
Appearance	Pale yellow, amorphous powder	[4]
Odor	Disagreeable, due to carbon disulfide	[4]
Melting Point	182–256°C (decomposes)	[4]
Water Solubility	450 g/L at 10°C	[4]
Stability	Unstable in acidic conditions	[5]

Synthesis

Carboxymethyl ethylxanthate can be synthesized through the reaction of sodium ethylxanthate with monochloroacetic acid. The general principle involves the nucleophilic substitution of the chloride in monochloroacetic acid by the sulfur of the xanthate.

General Synthesis Workflow

The synthesis can be conceptualized as a two-step process, starting from ethanol, carbon disulfide, and a base to form the ethylxanthate anion, which is then reacted with a carboxymethylating agent.



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A high-level workflow for the synthesis of **carboxymethyl ethylxanthate**.

Experimental Protocol: General Procedure for Xanthate Synthesis

While a detailed, peer-reviewed protocol specifically for **carboxymethyl ethylxanthate** is not available, a general method for the synthesis of xanthates is provided in patent literature. This can be adapted for the synthesis of the title compound.

Materials:

- Ethanol
- Carbon Disulfide
- Sodium Hydroxide

- Monochloroacetic Acid
- Tetrahydrofuran (as a reaction medium)

Procedure:

- In a reaction vessel, dissolve ethanol in tetrahydrofuran.
- Cool the mixture to a temperature between 0-30°C.
- Slowly add carbon disulfide to the mixture while stirring.
- Gradually add a solution of sodium hydroxide, maintaining the temperature.
- After the formation of sodium ethylxanthate, a solution of monochloroacetic acid in tetrahydrofuran is added dropwise.
- The reaction is stirred for several hours at a controlled temperature.
- The resulting **carboxymethyl ethylxanthate** can be isolated by precipitation and purified by recrystallization.

Note: This is a generalized procedure and would require optimization for specific yields and purity.

Spectroscopic Characterization

Experimental spectroscopic data for **carboxymethyl ethylxanthate** is not readily available in the public domain. However, based on its chemical structure, the expected spectral features can be predicted.

- FT-IR (Fourier-Transform Infrared Spectroscopy): Expected characteristic peaks would include strong C=S stretching vibrations around 1050 cm^{-1} , C-O-C stretching between $1140\text{--}1180\text{ cm}^{-1}$, and a broad O-H stretch from the carboxylic acid group around $2500\text{--}3300\text{ cm}^{-1}$, as well as a C=O stretch around 1700 cm^{-1} .^{[6][7]}
- ^1H NMR (Proton Nuclear Magnetic Resonance Spectroscopy): Expected signals would include a triplet for the methyl protons ($-\text{CH}_3$), a quartet for the methylene protons adjacent to

the oxygen (-O-CH₂-), and a singlet for the methylene protons adjacent to the sulfur and the carbonyl group (-S-CH₂-COOH). The carboxylic acid proton would likely appear as a broad singlet.

- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance Spectroscopy): Distinct signals would be expected for the methyl carbon, the two methylene carbons, the thione carbon (C=S), and the carbonyl carbon (C=O).
- Mass Spectrometry: The molecular ion peak would be expected at m/z = 180.0017, corresponding to the molecular weight of the compound.

Biological and Pharmacological Properties

While specific data for **carboxymethyl ethylxanthate** is limited, studies on other xanthate derivatives provide insights into their potential biological activities.

Antimicrobial Activity

Xanthate derivatives have been reported to possess antimicrobial properties. Their activity is influenced by the length of the alkyl chain. Some xanthate derivatives have shown significant activity against various bacterial and fungal strains.[8][9] For instance, certain xanthates have demonstrated notable inhibitory effects on *Staphylococcus aureus* and *Pseudomonas aeruginosa*. [9]

Reported Minimum Inhibitory Concentrations (MIC) for various Xanthate Derivatives:

Xanthate Derivative	Microorganism	MIC (µg/mL)	Reference
Cyclohexyl Xanthate	<i>S. typhimurium</i>	1-10	[9]
Diphenyltin(IV) bis(cyclohexyl xanthate)	<i>P. aeruginosa</i>	0.1-10	[9]
Various Xanthates	<i>M. tuberculosis</i> H37Hv	~1	[10]

The mechanism of antimicrobial action is thought to involve the disruption of the cell membrane.[\[11\]](#)

Enzyme Inhibition

Xanthates have been shown to be inhibitors of various enzymes, including cytochrome P450 and xanthine oxidase.[\[12\]](#)[\[13\]](#) The inhibition can be of a mixed, competitive, or uncompetitive nature, depending on the specific xanthate and the enzyme.[\[13\]](#)

Reported IC₅₀ and K_i Values for Xanthate Derivatives:

Xanthate Derivative	Enzyme	Inhibition Type	IC ₅₀ / K _i	Reference
Ethyl Xanthate	Mushroom Tyrosinase (Catecholase activity)	Mixed	K _i = 0.15 mM	[13]
Propyl Xanthate	Mushroom Tyrosinase (Catecholase activity)	Mixed	K _i = 0.11 mM	[13]
Butyl Xanthate	Mushroom Tyrosinase (Catecholase activity)	Mixed	K _i = 0.09 mM	[13]
n-Octyl Xanthate	Cytochrome P450 2B1	Mechanism-based	-	[12]

The inhibitory activity of xanthates against cytochrome P450 enzymes is of particular interest in drug development, as it can affect drug metabolism.[\[12\]](#) The mechanism of inhibition for cytochrome P450 2B1 by xanthates involves the covalent modification of the enzyme by a reactive intermediate of the xanthate, which leads to an uncoupling of electron transfer.[\[12\]](#)



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Proposed mechanism of cytochrome P450 2B1 inhibition by xanthates.

Applications in Drug Development

The unique properties of the carboxymethyl group, such as increased water solubility and the potential for further chemical modification, suggest that **carboxymethyl ethylxanthate** could be a valuable scaffold in drug development.

Potential as a Drug Carrier

The carboxymethyl group is a common feature in polymers used for drug delivery systems due to its biocompatibility and pH-responsive properties. While there is no direct evidence of **carboxymethyl ethylxanthate** being used as a drug carrier, its structure suggests potential for such applications. The carboxylic acid moiety could be used to conjugate drugs, and the overall molecule could potentially self-assemble into nanoparticles or be incorporated into larger polymer-based delivery systems.

As a Lead Compound for Inhibitor Design

Given the demonstrated enzyme inhibitory activity of other xanthates, **carboxymethyl ethylxanthate** could serve as a starting point for the design of more potent and selective enzyme inhibitors. The carboxylic acid group provides a handle for further derivatization to optimize binding to target enzymes.

Safety and Toxicology

Toxicological data specifically for **carboxymethyl ethylxanthate** is not available. However, data for other xanthates, such as sodium ethylxanthate, indicate that these compounds can be harmful if swallowed and may cause skin and eye irritation.^{[14][15]} The decomposition of xanthates can produce toxic and flammable gases like carbon disulfide.^{[4][16]}

Toxicity Data for Related Xanthates:

Compound	Organism	Test	Value	Reference
Sodium Isopropylxanthate	Fathead Minnow	96-hr LC ₅₀	18-20 mg/L	[5]
Sodium Ethylxanthate	Daphnia magna	48-hr LC ₅₀	3.9 ppm	[17]
Sodium Isopropylxanthate	Rat (oral)	LD ₅₀	1250 mg/kg	[4]
Potassium Amyl Xanthate	Rat (oral)	LD ₅₀	1000-2000 mg/kg	[4]

Conclusion

Carboxymethyl ethylxanthate is a functionalized xanthate with potential applications in various scientific fields, including materials science and potentially drug development. While there is a lack of specific experimental data for this compound, the known properties of other xanthates and carboxymethylated molecules provide a foundation for future research. Further investigation into its synthesis, characterization, and biological activities is warranted to fully explore its potential for researchers and drug development professionals.

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